

Application Notes and Protocols: Hydroxycitronellal Dimethyl Acetal in Fine Fragrance Formulation

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Compound of Interest

Compound Name: *Hydroxycitronellal dimethyl acetal*

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Introduction

Hydroxycitronellal dimethyl acetal (CAS No. 141-92-4) is a synthetic aroma chemical prized in the fragrance industry for its stable, delicate, and fresh floral scent profile.^{[1][2]} It serves as a more robust alternative to its precursor, hydroxycitronellal, an aldehyde which can be prone to oxidation and instability.^[3] The acetal form offers enhanced stability, particularly in alkaline media, making it a versatile ingredient in a wide array of scented products.^[4] Its olfactory character is predominantly described as a soft, floral bouquet reminiscent of lily-of-the-valley (muguet), with subtle waxy and green undertones.^{[4][5]}

These application notes provide a comprehensive overview of **Hydroxycitronellal dimethyl acetal**, including its physicochemical properties, olfactory profile, performance data, and detailed protocols for its evaluation and incorporation into fine fragrance formulations.

Physicochemical and Olfactory Properties

A thorough understanding of the physical, chemical, and olfactory characteristics of **Hydroxycitronellal dimethyl acetal** is fundamental to its effective application.

Property	Value	Reference
Chemical Name	1,1-dimethoxy-3,7-dimethyloctan-7-ol	[4]
CAS Number	141-92-4	[4]
Molecular Formula	C ₁₂ H ₂₆ O ₃	[1]
Appearance	Colorless, slightly oily liquid	[6]
Specific Gravity	0.92400 to 0.93200 @ 25.00 °C	[4]
Refractive Index	1.44000 to 1.44400 @ 20.00 °C	[4]
Flash Point	> 100.00 °C	[4]
Boiling Point	252.00 °C @ 760.00 mm Hg	[6]
Stability	Stable in alkaline media	[4]
Substantivity on Smelling Strip	400 hours	[4]

Olfactory Characteristic	Description	Reference
Odor Type	Floral	[4]
Odor Description	Lily, rose, muguet, waxy, green	[4]
Odor Strength	Low	[4]

Application in Fine Fragrance

Hydroxycitronellal dimethyl acetal is a versatile floralizer.[7] Its mild character allows it to blend seamlessly into various fragrance compositions, enhancing and supporting other floral notes without dominating the accord.

Recommended Usage Levels

The International Fragrance Association (IFRA) provides guidelines for the safe use of fragrance ingredients. For **Hydroxycitronellal dimethyl acetal**, the recommended usage level is up to 10.00% in the final fragrance concentrate.^{[4][7]} In commercial perfumes, concentrations can range from 1% to as high as 40% in straight floral compositions.^[1]

Synergistic Blending

This ingredient demonstrates significant synergistic effects when combined with other aromatic compounds.^[1] Its delicate aroma is intensified when blended with lower boiling point modifiers, which helps to enhance the overall scent profile.^{[1][3]} It is a foundational component for creating realistic lily-of-the-valley and other white floral accords.^{[8][9]} It also harmonizes well with citrus, green, and woody notes.^[8]

Experimental Protocols

The following protocols are designed for the systematic evaluation of **Hydroxycitronellal dimethyl acetal** in a research and development setting.

Protocol for Olfactory Evaluation

Objective: To systematically assess the olfactory profile of **Hydroxycitronellal dimethyl acetal** over time.

Materials:

- **Hydroxycitronellal dimethyl acetal**
- Standard perfume smelling strips
- Ethanol (perfumer's grade)
- Glass beakers
- Pipettes
- Stopwatch

Procedure:

- Prepare a 10% dilution of **Hydroxycitronellal dimethyl acetal** in ethanol.
- Dip a standard smelling strip into the solution for 2 seconds, ensuring the strip is saturated to a depth of 1 cm.
- Remove the strip and allow the ethanol to evaporate for 30 seconds.
- Evaluate the scent at the following intervals, recording detailed olfactory notes at each stage:
 - Top Note (0-15 minutes): Initial impression.
 - Heart Note (15 minutes - 2 hours): The main character of the fragrance.
 - Base Note (2 hours onwards): The dry-down and lingering scent.
- Repeat the evaluation with undiluted (neat) **Hydroxycitronellal dimethyl acetal** for comparison.
- Compare findings with established odor descriptions.

Protocol for Stability Testing in an Alkaline Base

Objective: To assess the stability of **Hydroxycitronellal dimethyl acetal** in an alkaline medium, such as a soap base.

Materials:

- **Hydroxycitronellal dimethyl acetal**
- Unscented liquid soap base (pH 9-10)
- Control fragrance oil (known to be stable in soap)
- Test fragrance oil containing 5% **Hydroxycitronellal dimethyl acetal**
- Glass storage bottles
- Oven capable of maintaining 40°C

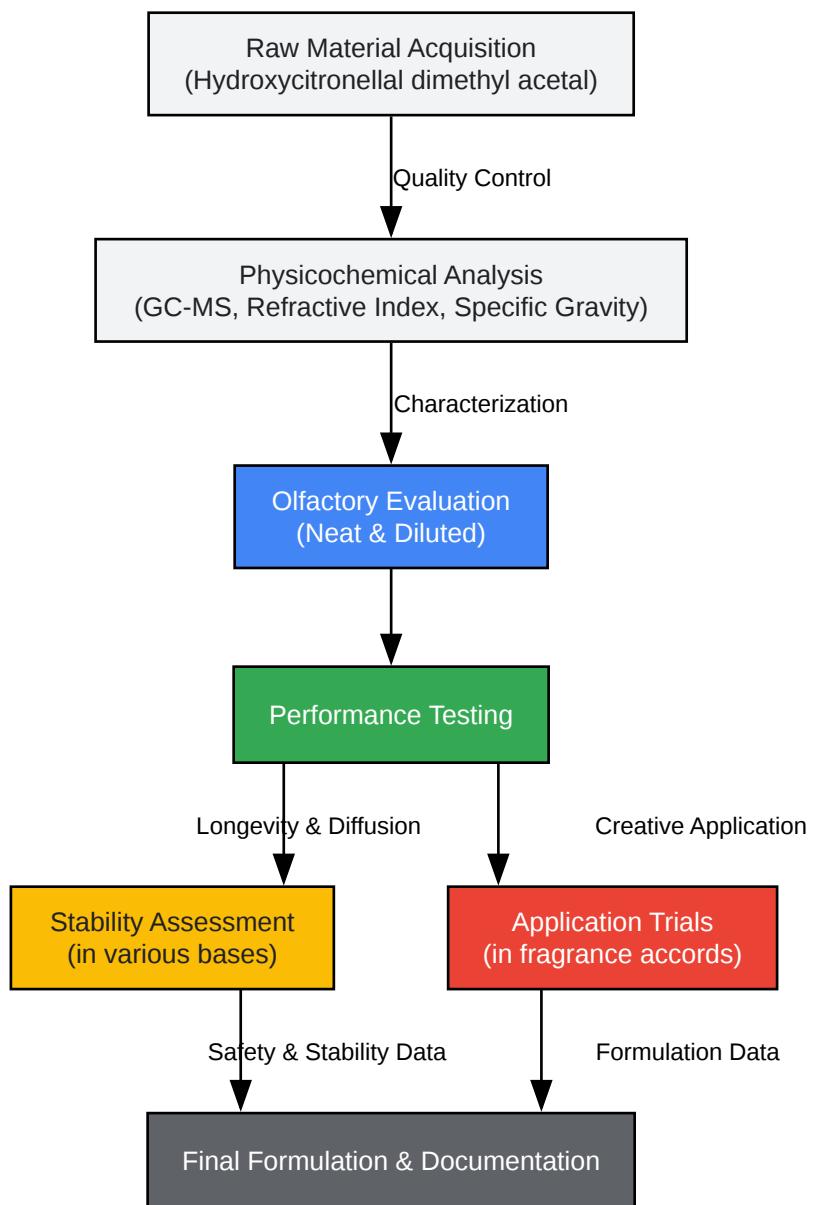
- pH meter

Procedure:

- Prepare two batches of the unscented soap base.
- In the first batch, incorporate the control fragrance oil at a concentration of 1%.
- In the second batch, incorporate the test fragrance oil (containing 5% **Hydroxycitronellal dimethyl acetal**) at a concentration of 1%.
- Thoroughly mix both batches and decant into glass storage bottles.
- Store one set of samples (control and test) at room temperature (20-25°C) and another set in the oven at 40°C to accelerate aging.
- Evaluate the following parameters at weekly intervals for 4 weeks:
 - Olfactory Profile: Smell the samples directly from the bottle and on the skin. Note any changes in scent character or intensity.
 - Color: Visually inspect for any discoloration.
 - pH: Measure and record the pH of each sample.
- Compare the stability of the test sample against the control.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the evaluation of a new fragrance raw material like **Hydroxycitronellal dimethyl acetal**.



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Caption: Workflow for the evaluation of a new fragrance ingredient.

Safety and Regulatory Information

Hydroxycitronellal dimethyl acetal has undergone safety assessments by the Research Institute for Fragrance Materials (RIFM).^{[1][10]} Current data indicates that it is not genotoxic and does not pose a risk for skin sensitization at current usage levels.^{[10][11]} It is also not considered to be phototoxic or photoallergenic.^{[10][11]} From an environmental perspective, it is

not classified as Persistent, Bioaccumulative, and Toxic (PBT).^[6] As with all fragrance materials, it is essential to adhere to the latest IFRA standards and regional regulations.

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